

# chemical structure and properties of 6-Methylsalicylyl-CoA

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## Compound of Interest

Compound Name: 6-Methylsalicylyl-CoA

Cat. No.: B15548316

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## 6-Methylsalicylyl-CoA: A Comprehensive Technical Overview

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**6-Methylsalicylyl-CoA** is a pivotal intermediate in the biosynthesis of a variety of fungal secondary metabolites, most notably the polyketide 6-methylsalicylic acid (6-MSA). As a thioester of coenzyme A, it represents an activated form of 6-methylsalicylic acid, priming it for subsequent enzymatic modifications. Understanding the chemical structure, properties, and biosynthetic pathway of **6-Methylsalicylyl-CoA** is crucial for the elucidation of fungal metabolic networks and the potential bioengineering of novel compounds. This technical guide provides an in-depth overview of **6-Methylsalicylyl-CoA**, including its chemical properties, biosynthetic pathway, and relevant experimental protocols.

### Chemical Structure and Properties

**6-Methylsalicylyl-CoA** is a complex molecule comprising a 6-methylsalicylic acid moiety linked to coenzyme A via a thioester bond.

Chemical Structure:

While a definitive 2D structure image is not readily available in public databases, its structure can be inferred from its constituent parts: a 6-methylsalicylic acid unit and a coenzyme A molecule.

#### Physicochemical Properties:

Quantitative experimental data for many physicochemical properties of **6-Methylsalicylyl-CoA** are not extensively reported in the literature. However, key identifiers and calculated properties are summarized in the table below.

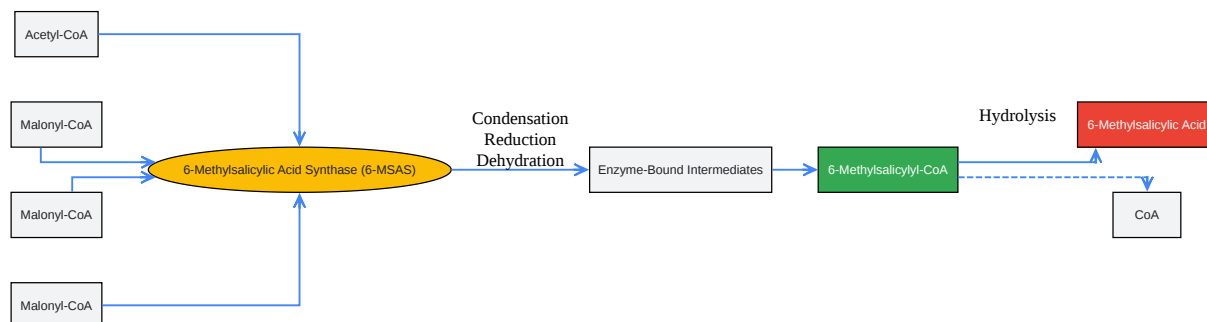
Property	Value	Source
Molecular Formula	C29H42N7O18P3S	MCE
Molecular Weight	901.67 g/mol	MCE
CAS Number	1245729-61-6	MCE
Predicted XLogP3	-5.6	PubChem (for similar structures)
Predicted pKa	Acidic protons on phosphate groups and phenol	Inferred
Solubility	Expected to be soluble in aqueous solutions	Inferred from CoA structure

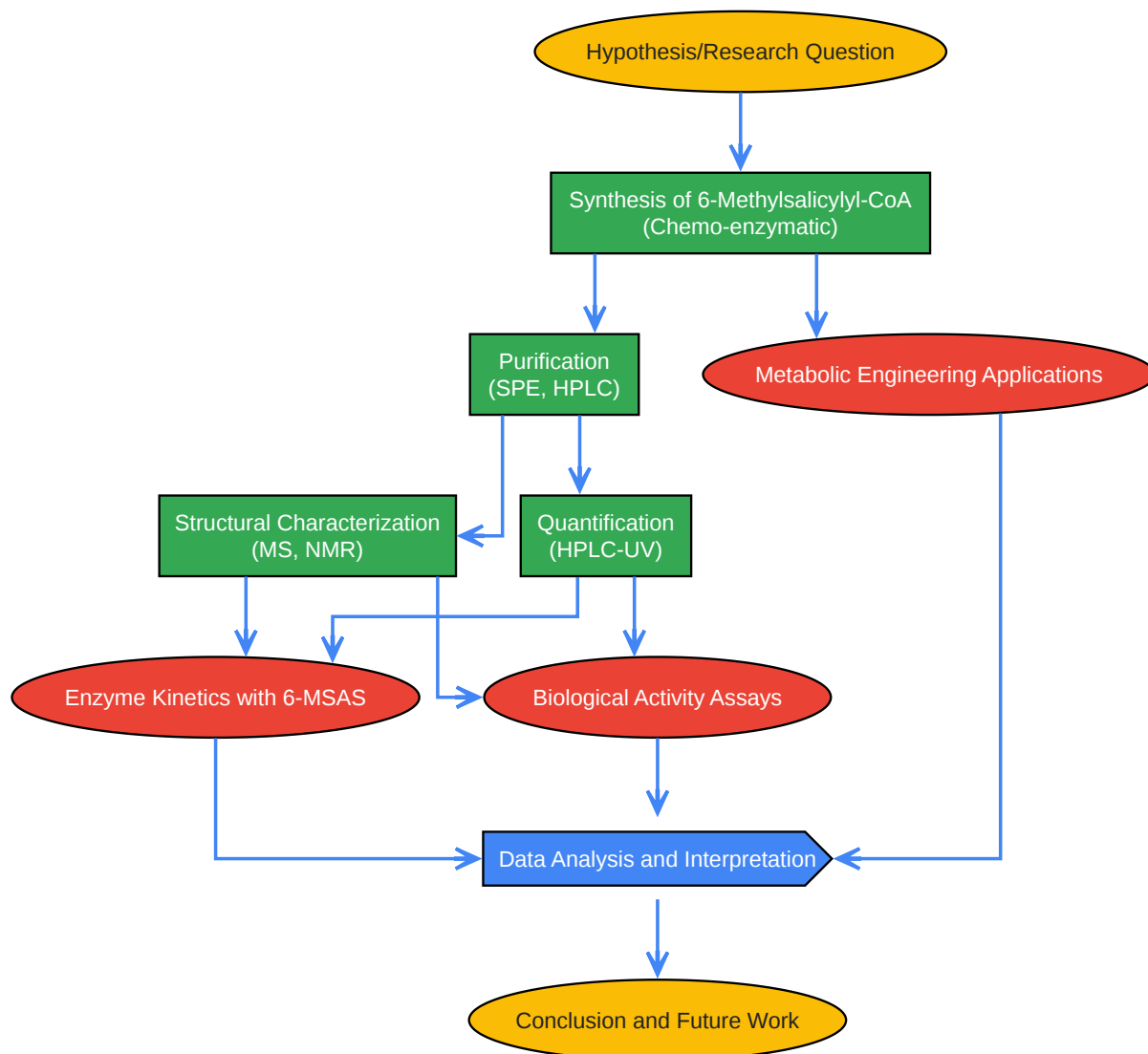
Note: Predicted values are based on computational models for structurally similar compounds and should be considered estimates.

## Biosynthesis of 6-Methylsalicylyl-CoA

**6-Methylsalicylyl-CoA** is a key intermediate in the biosynthesis of 6-methylsalicylic acid, a reaction catalyzed by the multifunctional enzyme 6-methylsalicylic acid synthase (6-MSAS).[1][2][3] This type I polyketide synthase utilizes acetyl-CoA as a starter unit and three molecules of malonyl-CoA as extender units. The overall reaction proceeds through a series of condensation, reduction, and dehydration steps, ultimately leading to the formation of 6-methylsalicylic acid, which is released from the enzyme. **6-Methylsalicylyl-CoA** is the final enzyme-bound intermediate before the release of the free acid.

The biosynthetic pathway can be visualized as follows:





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## References

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- 2. Investigating intermediates in 6-methylsalicylic acid biosynthesis [repository.cam.ac.uk]
- 3. 6-methylsalicylic-acid synthase - Wikipedia [en.wikipedia.org]
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